

Sodium Acrylate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Sodium acrylate

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This technical guide provides an in-depth analysis of the fundamental physicochemical properties of **sodium acrylate**, a key monomer in the synthesis of a wide range of polymers with significant applications in research and pharmaceutical development.

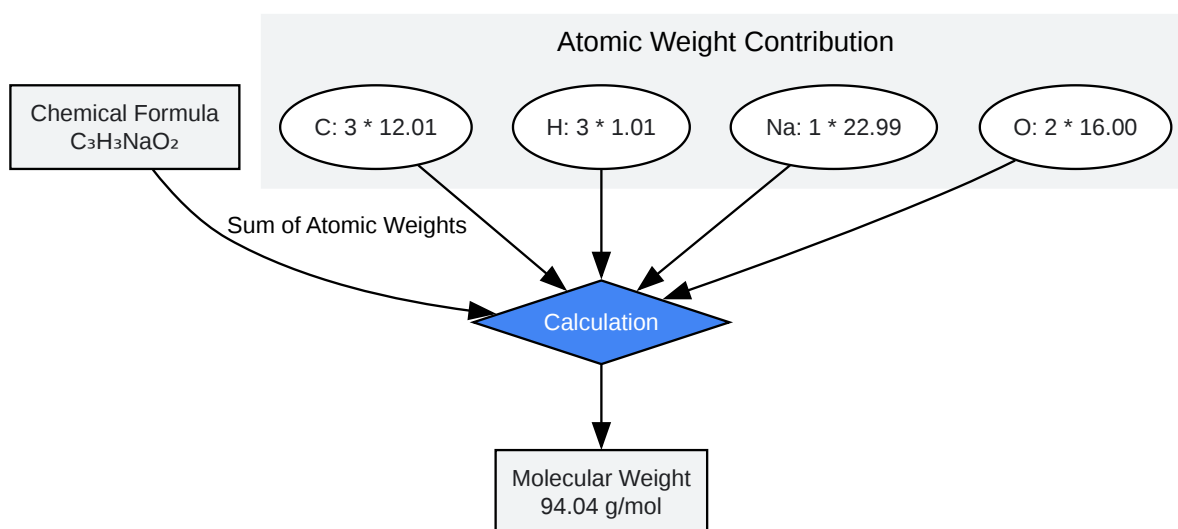
Core Physicochemical Data

The essential properties of **sodium acrylate** are summarized below, providing a foundation for its use in experimental and developmental contexts.

Property	Value	References
Chemical Formula	C ₃ H ₃ NaO ₂	[1] [2] [3] [4] [5]
Molecular Weight	94.04 g/mol	[1] [2] [3] [4] [6] [7]
IUPAC Name	Sodium prop-2-enoate	[1] [3]
CAS Number	7446-81-3	[4] [5]
Appearance	White, granular or powdered solid	[6]
Melting Point	>300 °C	[4] [6]

Relationship Between Chemical Formula and Molecular Weight

The molecular weight of a compound is a direct derivative of its chemical formula and the atomic weights of its constituent atoms. The following diagram illustrates this fundamental relationship for **sodium acrylate**.



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Figure 1: Derivation of **Sodium Acrylate**'s Molecular Weight.

Experimental Protocol: Solution Polymerization of Sodium Acrylate

This protocol outlines a general methodology for the synthesis of poly(**sodium acrylate**), a superabsorbent polymer, via solution polymerization. This technique is frequently employed due to its relative simplicity and the water-soluble nature of the resulting polymer.[4]

Materials:

- **Sodium acrylate** (monomer)
- Deionized water (solvent)

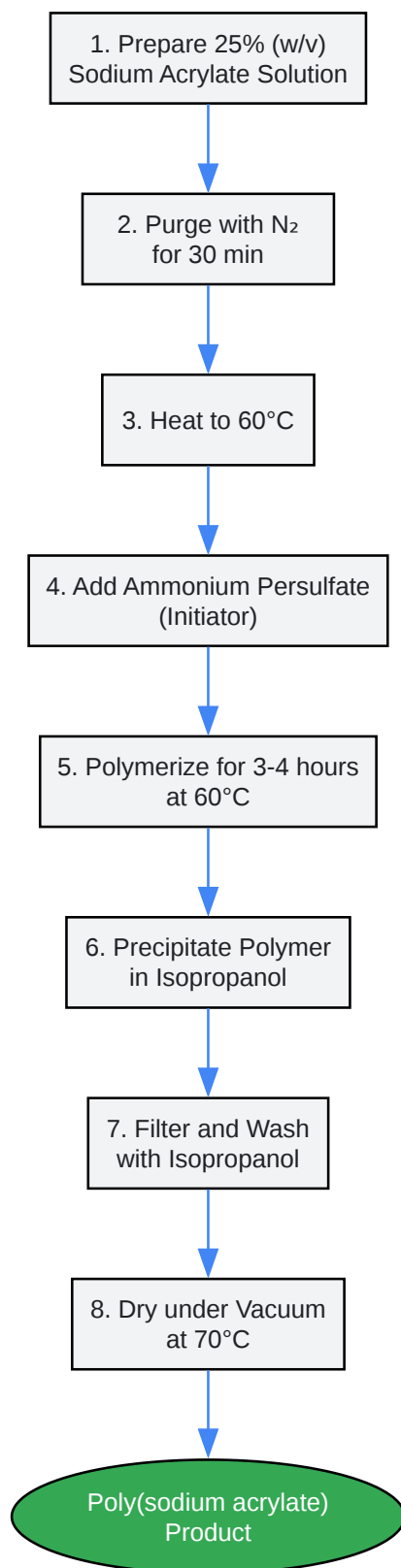
- Ammonium persulfate (initiator)
- Nitrogen gas
- Isopropanol (precipitation agent)
- Reaction vessel with a mechanical stirrer, reflux condenser, and nitrogen inlet
- Heating mantle
- Beakers and filtration apparatus

Procedure:

- **Monomer Solution Preparation:** A 25% (w/v) aqueous solution of **sodium acrylate** is prepared by dissolving the monomer in deionized water within the reaction vessel.
- **Inert Atmosphere:** The solution is purged with nitrogen gas for 30 minutes to remove dissolved oxygen, which can inhibit the polymerization reaction. A continuous, gentle flow of nitrogen is maintained throughout the experiment.
- **Initiator Introduction:** The reaction mixture is heated to 60°C. A pre-dissolved aqueous solution of ammonium persulfate (1% relative to the monomer weight) is then introduced to initiate the polymerization.
- **Polymerization Reaction:** The reaction is allowed to proceed for 3-4 hours at 60°C with continuous stirring. An increase in viscosity will be observed as the polymer chains grow.
- **Polymer Precipitation and Purification:** The resulting viscous polymer solution is cooled to room temperature and then slowly poured into an excess of isopropanol with vigorous stirring to precipitate the poly(**sodium acrylate**).
- **Isolation and Drying:** The precipitated polymer is collected by filtration, washed with isopropanol to remove any unreacted monomer and initiator, and subsequently dried in a vacuum oven at 70°C until a constant weight is achieved.

Experimental Workflow Diagram

The following diagram provides a visual representation of the key stages in the solution polymerization of **sodium acrylate**.



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Figure 2: Workflow for Poly(**sodium acrylate**) Synthesis.

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